

Personal protective equipment for handling D-Altrose-1-13C

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Compound of Interest

Compound Name: D-Altrose-1-13C

Cat. No.: B12403881

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Essential Safety and Handling Guide for D-Altrose-1-13C

Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for the handling and disposal of **D-Altrose-1-13C**, an isotopically labeled sugar. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Compound Identification and Hazard Assessment

D-Altrose-1-13C is a stable, non-radioactive isotopically labeled form of D-Altrose.[1][2] Stable isotopes do not emit radiation, and their handling, storage, and disposal from a radiological standpoint are the same as their unenriched counterparts.

The primary hazards associated with **D-Altrose-1-13C** are related to its physical form as a white, crystalline powder and its chemical properties as an irritant.[3][4][5] The main risks arise from the potential for inhalation of airborne dust and direct contact with the skin and eyes.[6][7] One Safety Data Sheet (SDS) for D-Altrose indicates it is not considered hazardous under the 2012 OSHA Hazard Communication Standard.[8] However, another source provides a hazard code of "Xi" (Irritant) with risk statements R36/37/38, indicating it is irritating to the eyes, respiratory system, and skin.[5] Given this, it is prudent to handle the compound with appropriate personal protective equipment.

Personal Protective Equipment (PPE)

The use of PPE is a critical final barrier to chemical exposure after engineering and administrative controls have been implemented.^[9] The following PPE is recommended when handling **D-Altrose-1-13C**.

Protection Type	Recommended PPE	Rationale and Best Practices
Respiratory Protection	NIOSH-approved N95 or N100 particulate respirator	To prevent inhalation of airborne powder. Surgical masks offer little to no protection from chemical exposure and should not be used. [6] [9] A full risk assessment should be conducted to determine if a higher level of respiratory protection is needed. [6]
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for larger quantities or when splashing is possible. [7] [9]	To protect eyes from dust particles. Standard eyeglasses are not a substitute for safety glasses. [9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact. It is recommended to use powder-free gloves to avoid contamination of the work area. [9] Gloves should be changed regularly (e.g., every 30-60 minutes) or immediately if they are damaged or known to be contaminated. [9]
Body Protection	Laboratory coat or long-sleeved shirt and long pants.	To protect skin from accidental contact with the powder. [6]
Foot Protection	Closed-toe shoes with non-slip soles.	To protect feet from spills and prevent slipping on any stray powder on the floor. [6]

Physical and Chemical Properties

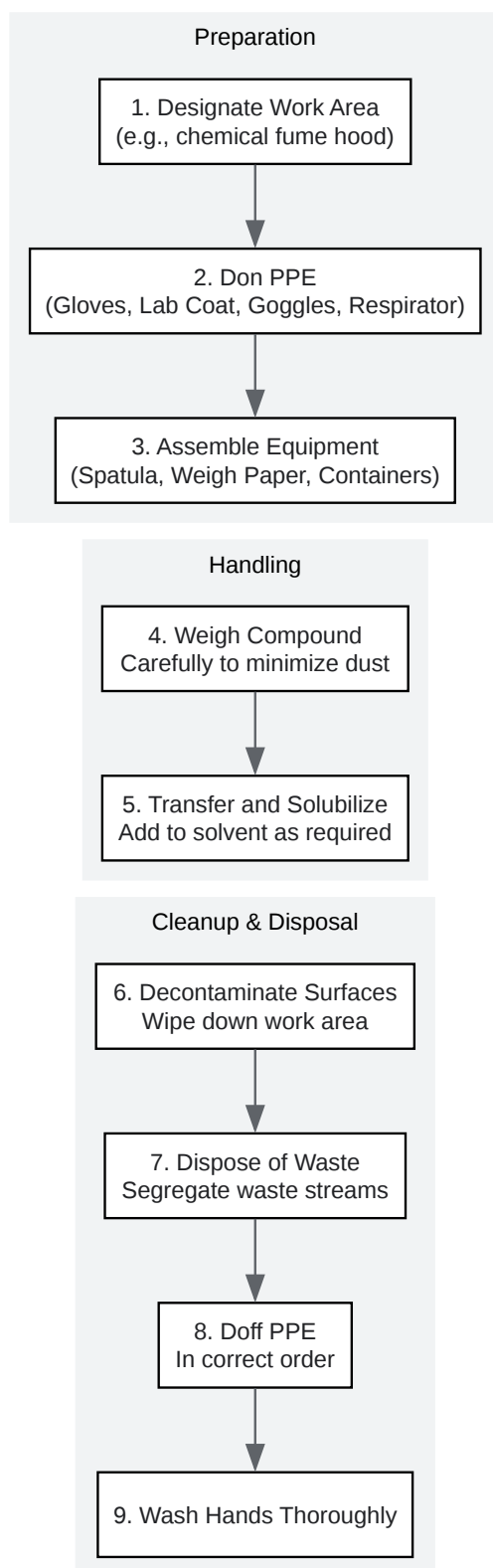
The following table summarizes key quantitative data for D-Altrose, the unlabeled parent compound.

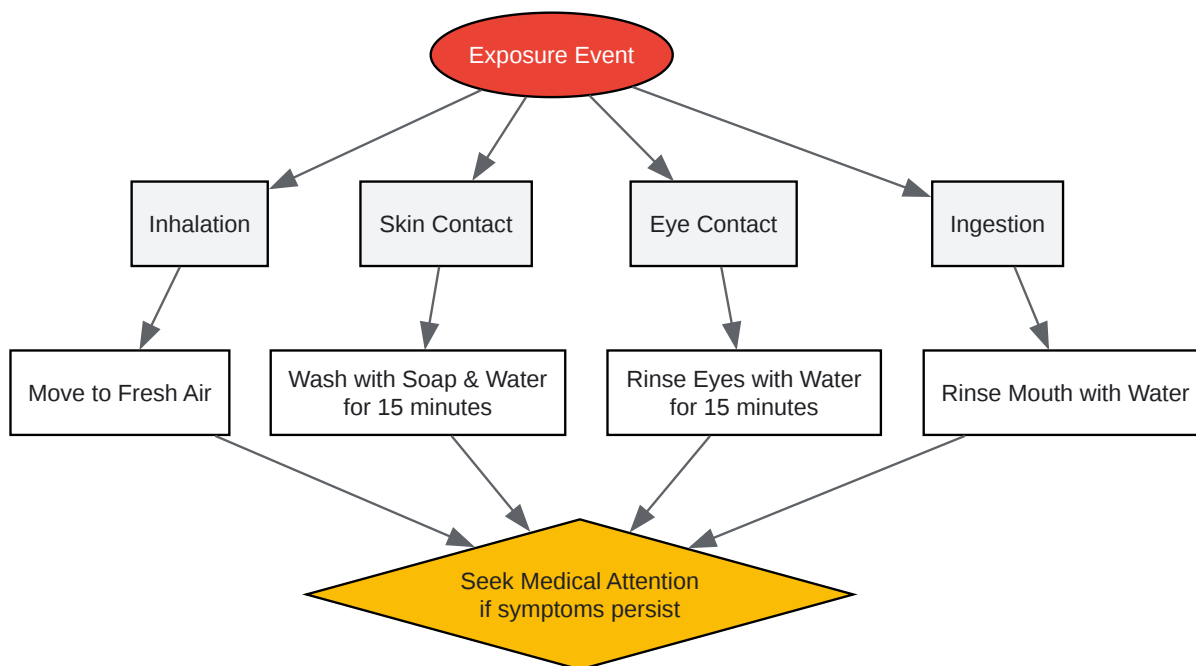
Property	Value
Molecular Formula	C6H12O6
Molecular Weight	180.16 g/mol [10]
Appearance	White to off-white powder[3][4][5]
Melting Point	106-108 °C[5]
Solubility	Slightly soluble in water, DMSO, and Methanol (with heating)[4][5]
Storage Temperature	2-8°C[4][5]

Operational Plan for Safe Handling

Following a structured workflow is essential for minimizing risk. This step-by-step protocol outlines the safe handling of **D-Altrose-1-13C** from receipt to cleanup.

Experimental Workflow for Handling **D-Altrose-1-13C**





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